

Application of Carpetimycin C in Microbiology Research

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Compound of Interest

Compound Name: *Carpetimycin C*

Cat. No.: *B1218986*

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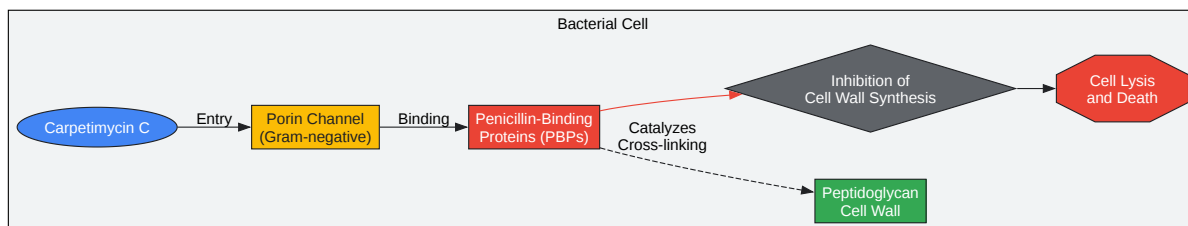
For Researchers, Scientists, and Drug Development Professionals

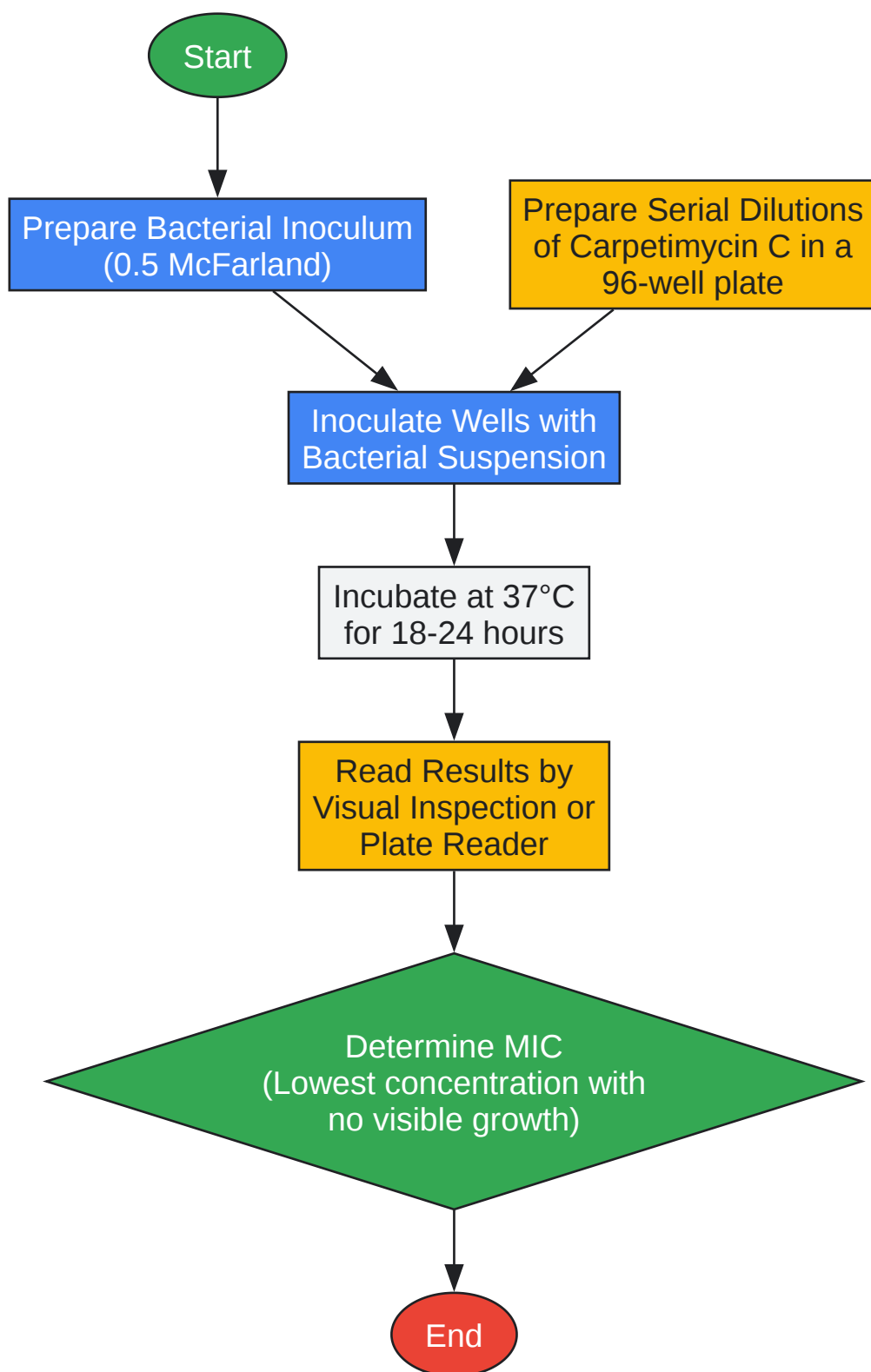
Introduction

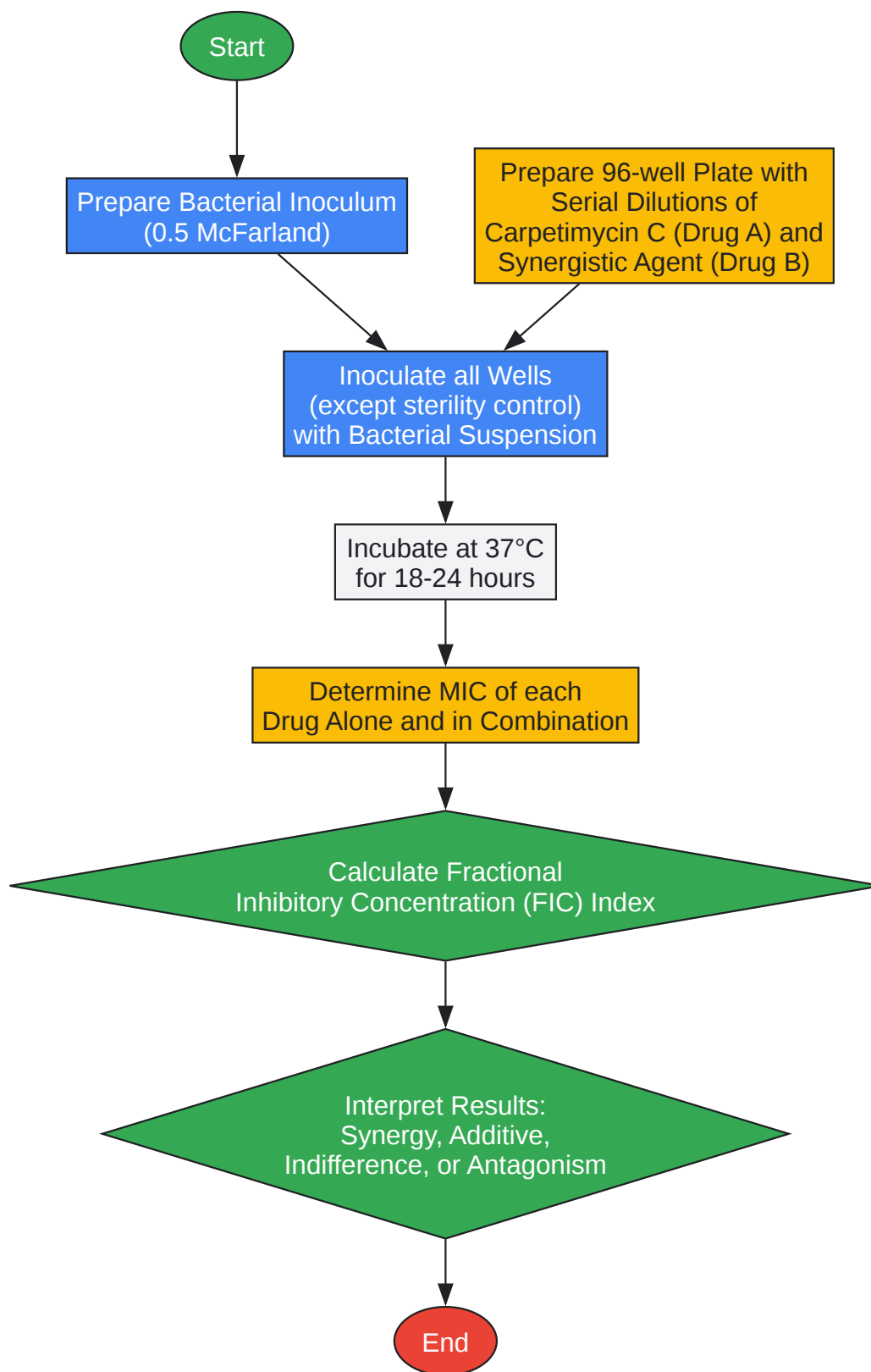
Carpetimycin C is a member of the carbapenem class of β -lactam antibiotics, isolated from *Streptomyces* sp. KC-6643.[1] Like other carbapenems, it is structurally related to thienamycin. This document provides detailed application notes and experimental protocols for the use of **Carpetimycin C** in microbiology research. Due to the limited availability of specific data for **Carpetimycin C**, information from the closely related and well-studied Carpetimycin A is used as a representative example for quantitative analysis and experimental design. Researchers should consider this as a starting point and perform their own validation for **Carpetimycin C**.

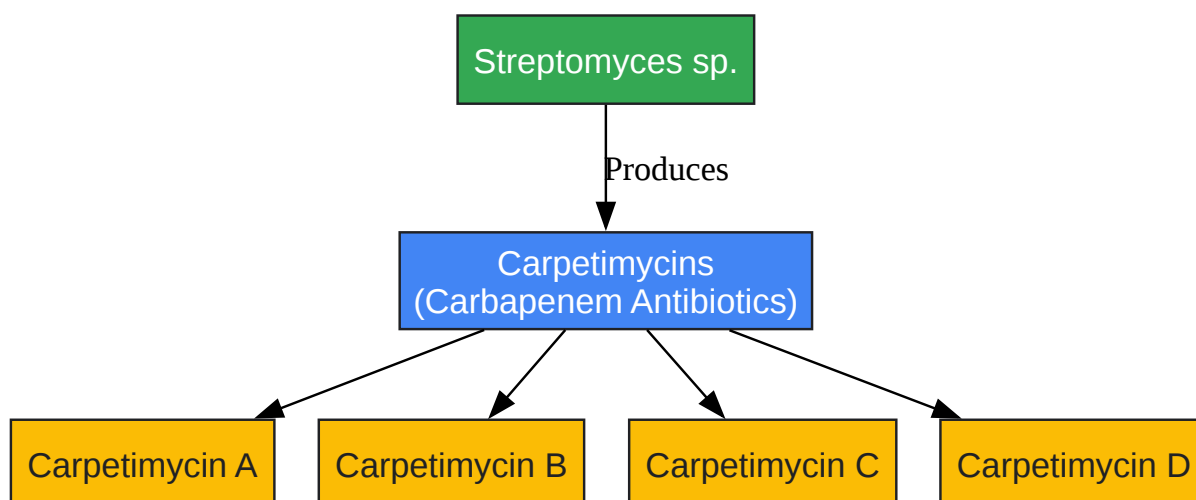
Mechanism of Action

Carbapenems, including the carpetimycins, exert their bactericidal effect by inhibiting the synthesis of the bacterial cell wall. This is achieved through the acylation and subsequent inactivation of penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis. The broad spectrum of activity of carbapenems is attributed to their ability to penetrate the outer membrane of Gram-negative bacteria and their stability against many β -lactamases.









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References

- 1. New beta-lactam antibiotics, carpetimycins C and D - PubMed [pubmed.ncbi.nlm.nih.gov]
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